

# Commercial suppliers of 4-Pentenamide, N,N-diethyl-

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## Compound of Interest

Compound Name: 4-Pentenamide, N,N-diethyl-

Cat. No.: B15393982

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## Technical Guide: 4-Pentenamide, N,N-diethyl-

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Pentenamide, N,N-diethyl-**, a chemical compound of interest for various research and development applications. Due to its limited commercial availability, this guide also details potential sourcing through custom synthesis and provides a plausible synthetic protocol.

## Commercial Sourcing

Initial investigations indicate that **4-Pentenamide, N,N-diethyl-** (CAS No. 67449-88-1) is not readily available as a stock chemical from major commercial suppliers. For researchers requiring this compound, sourcing will likely necessitate custom synthesis. Several companies specialize in the fee-for-service synthesis of novel organic compounds and could be contracted to produce **4-Pentenamide, N,N-diethyl-**.

Potential Custom Synthesis Providers:

- Enamine: Offers a wide range of custom synthesis services, from milligram to kilogram scales, including multi-step and asymmetric synthesis.
- BOC Sciences: Provides custom chemical synthesis and manufacturing for the biotechnology and pharmaceutical industries, with capabilities for synthesizing a broad array

of molecules.

- Tocris Bioscience: Specializes in the synthesis of complex organic molecules for life science research, offering services from milligram to kilogram quantities.
- Aurora Fine Chemicals: With extensive experience in custom organic synthesis, they serve drug discovery companies and research institutions globally.
- Charles River Laboratories: Offers integrated and fee-for-service synthetic chemistry, including multi-stage synthesis and scale-up services.
- ChiroBlock: Provides custom synthesis services with a "Fee for Results" model, specializing in novel and complex compounds.
- Atlanchim Pharma: Offers custom synthesis of molecules under confidentiality agreements, with expertise in various classes of organic compounds.
- Apex Molecular: A UK-based CRO that provides custom and contract synthesis services to a global client base, including the US.

## Physicochemical and Spectral Data

A summary of the key physicochemical properties and spectral data for **4-Pentenamide, N,N-diethyl-** is provided below. This data has been compiled from publicly available resources.[\[1\]](#)

Table 1: Physicochemical Properties of **4-Pentenamide, N,N-diethyl-[1]**

Property	Value
IUPAC Name	N,N-diethylpent-4-enamide
CAS Number	67449-88-1
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO
Molecular Weight	155.24 g/mol
Canonical SMILES	CCN(CC)C(=O)CCC=C
InChI Key	JTZITRRFSODFDF-UHFFFAOYSA-N

Table 2: Spectral Data for **4-Pentenamide, N,N-diethyl-[1]**

Spectroscopy	Data Highlights
<sup>13</sup> C NMR	Spectra available from SpectraBase.
GC-MS	NIST Mass Spectrometry Data Center, Main library. Top peaks at m/z 58, 100, 55.
IR	Vapor Phase IR Spectra available from SpectraBase.

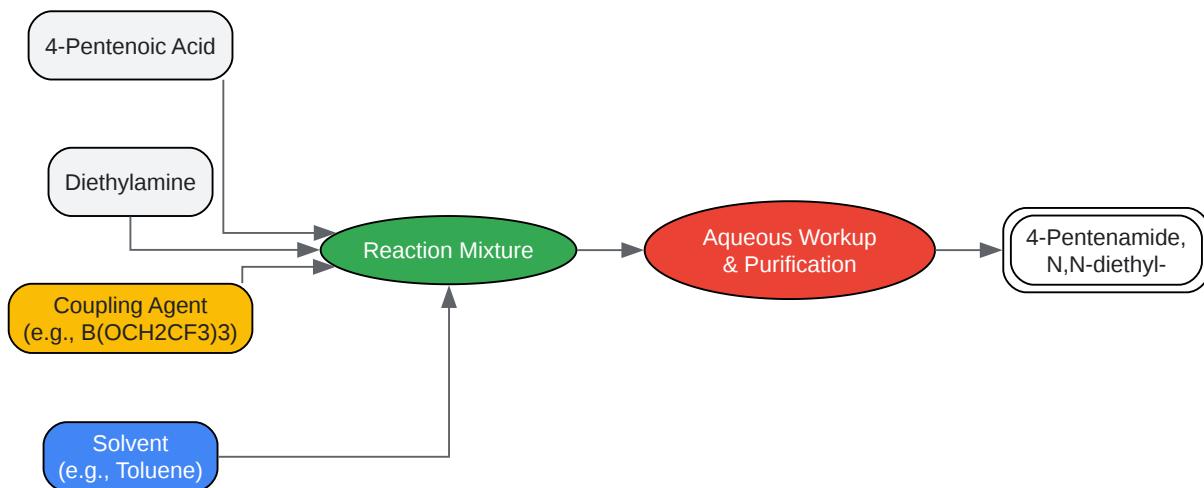
## Experimental Protocols

As direct commercial availability is limited, a plausible synthetic protocol is essential for researchers. The following section outlines a proposed synthesis of **4-Pentenamide, N,N-diethyl-** from 4-pentenoic acid and diethylamine. This method is based on established procedures for the direct amidation of carboxylic acids.

### Proposed Synthesis of **4-Pentenamide, N,N-diethyl-**

This protocol is adapted from general methods for the synthesis of N,N-dialkyl amides from carboxylic acids.

Reaction Scheme:



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Caption: Proposed synthetic workflow for **4-Pentenamide, N,N-diethyl-**.

#### Materials and Methods:

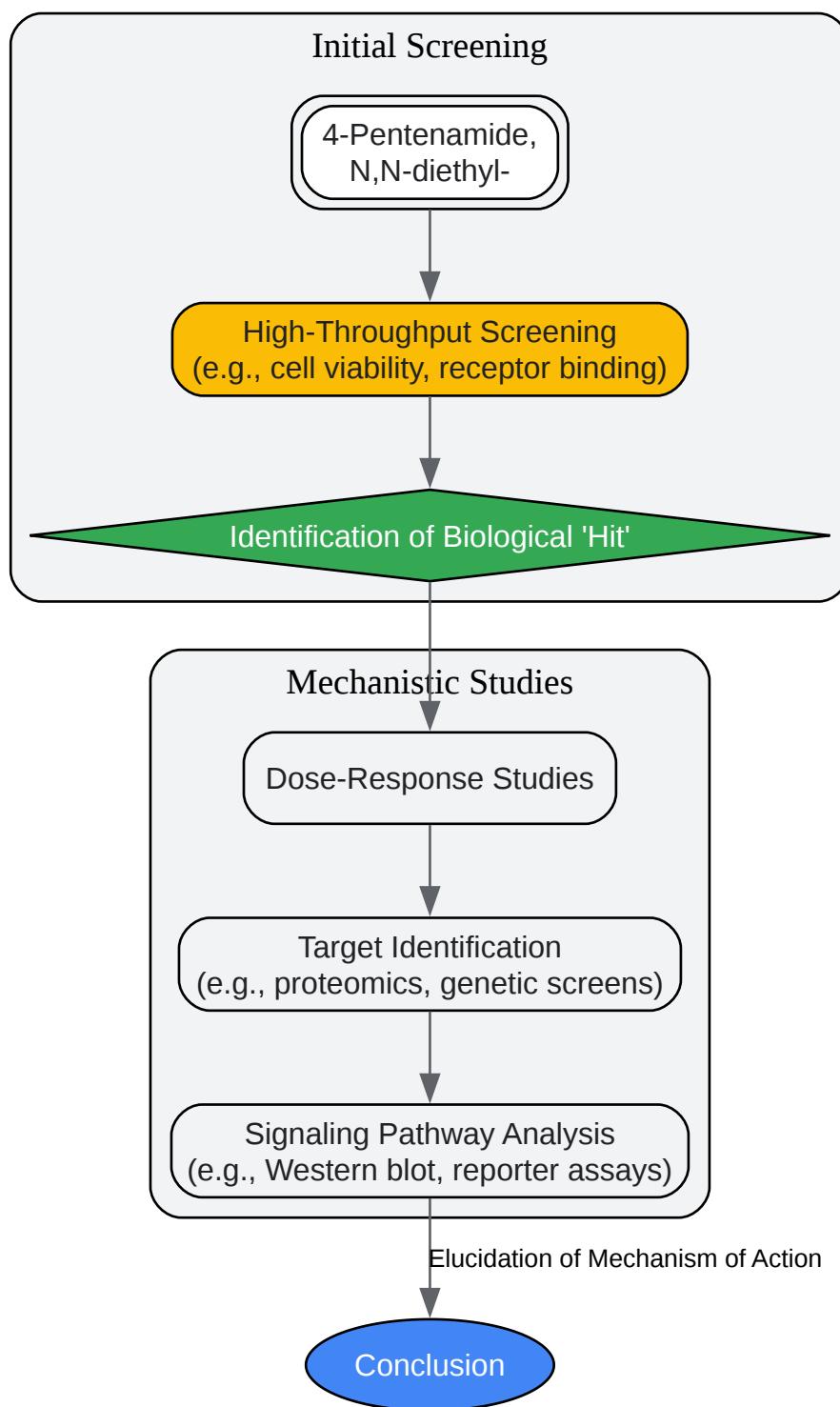
- 4-Pentenoic acid: (1.0 eq)
- Diethylamine: (1.2 eq)
- Tris(2,2,2-trifluoroethyl) borate ( $B(OCH_2CF_3)_3$ ): (1.2 eq)
- Toluene: Anhydrous, as solvent
- Sodium bicarbonate solution: Saturated, aqueous
- Brine: Saturated, aqueous
- Magnesium sulfate ( $MgSO_4$ ): Anhydrous
- Silica gel: For column chromatography

#### Procedure:

- To a solution of 4-pentenoic acid (1.0 eq) in anhydrous toluene, add diethylamine (1.2 eq) followed by tris(2,2,2-trifluoroethyl) borate (1.2 eq) at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Heat the reaction mixture to reflux (approximately 110 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion of the reaction, cool the mixture to room temperature.
- Dilute the reaction mixture with ethyl acetate and wash successively with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **4-Pentenamide, N,N-diethyl-**.
- Characterize the final product by <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry to confirm its identity and purity.

## Signaling Pathways and Experimental Workflows

At present, there is limited publicly available information on the specific biological activities or signaling pathways associated with **4-Pentenamide, N,N-diethyl-**. Researchers investigating this compound would need to conduct initial screening and mechanistic studies to elucidate its biological function. A general workflow for such an investigation is proposed below.



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Caption: General workflow for investigating the biological activity of a novel compound.

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## References

- 1. biocompare.com [biocompare.com]
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